

A Technical Guide to 6-Bromohexanoic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 6-Bromohexanoic acid

Cat. No.: B134931

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-bromohexanoic acid**, a bifunctional molecule widely utilized as a linker and building block in organic and medicinal chemistry. This document details its fundamental physicochemical properties, outlines a common synthetic protocol, and illustrates its role in synthetic pathways.

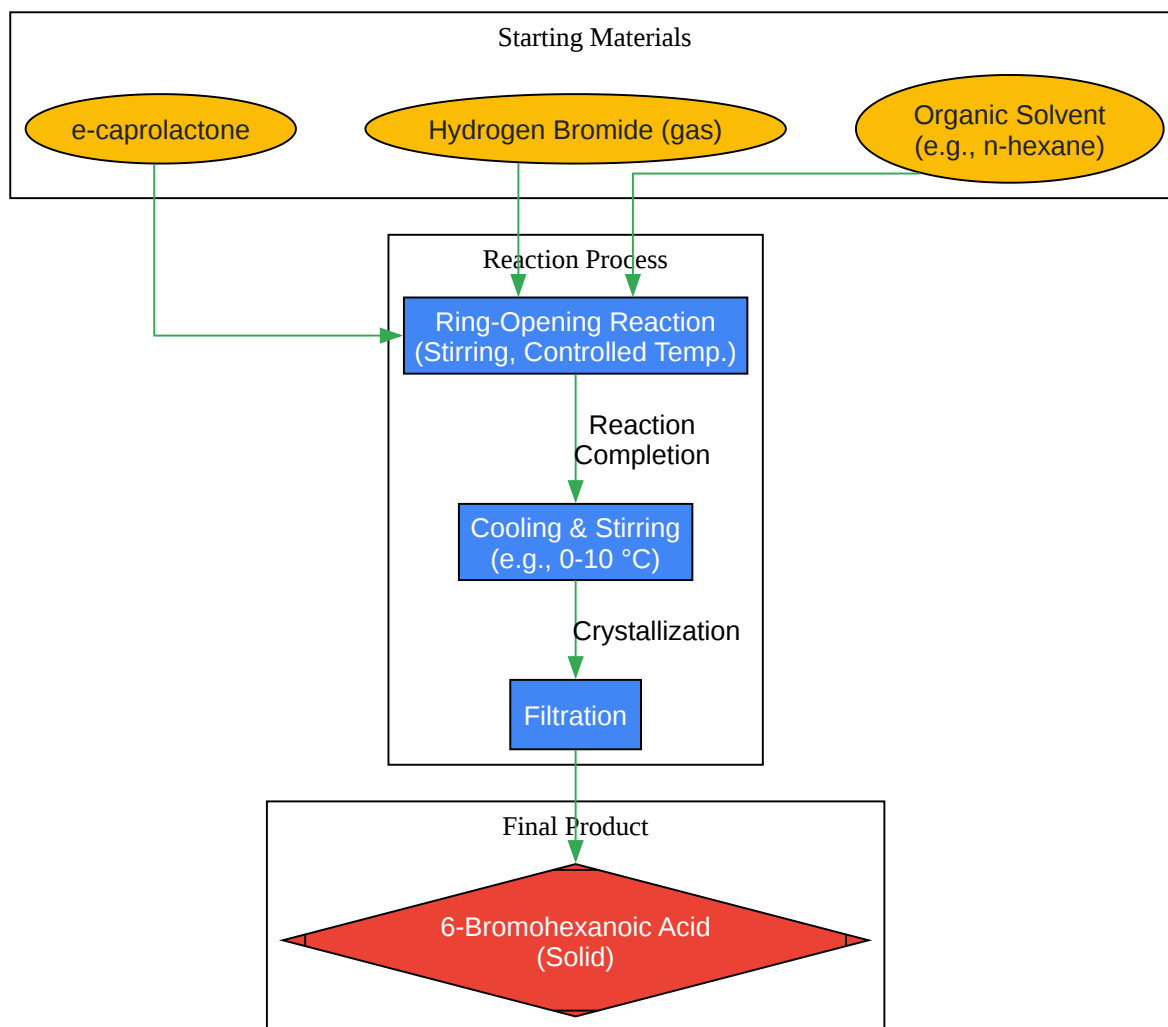
Core Properties of 6-Bromohexanoic Acid

6-Bromohexanoic acid is an organobromine compound characterized by a six-carbon aliphatic chain, terminated by a carboxylic acid and a bromo functional group. This structure allows it to act as a versatile intermediate in the synthesis of more complex molecules. Its key quantitative data are summarized below.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1][2][3][4][5]
Molecular Weight	195.05 g/mol	[1][2][3][5]
CAS Number	4224-70-8	[1][2][3]
Appearance	White to light orange low melting crystals	[6]
Melting Point	32-35 °C	[4]
Boiling Point	165-170 °C at 20 mmHg	[4][5]

Synthetic Pathway and Experimental Workflow

A prevalent and efficient method for the synthesis of **6-bromohexanoic acid** involves the acid-catalyzed ring-opening of ϵ -caprolactone. The following diagram illustrates this common synthetic route.



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Caption: Synthetic workflow for **6-bromohexanoic acid** via ring-opening of ϵ -caprolactone.

Experimental Protocols

Synthesis of 6-Bromohexanoic Acid from ϵ -Caprolactone

This protocol is based on a common method involving the ring-opening of ϵ -caprolactone with dry hydrogen bromide gas.^{[3][5][7]}

Materials:

- ϵ -caprolactone (1 mol, 114 g)
- n-hexane (200 mL)
- Dry hydrogen bromide (HBr) gas (1.1 mol, 89 g)
- 500 mL three-necked flask
- Stirrer
- Thermometer
- Gas inlet tube

Procedure:

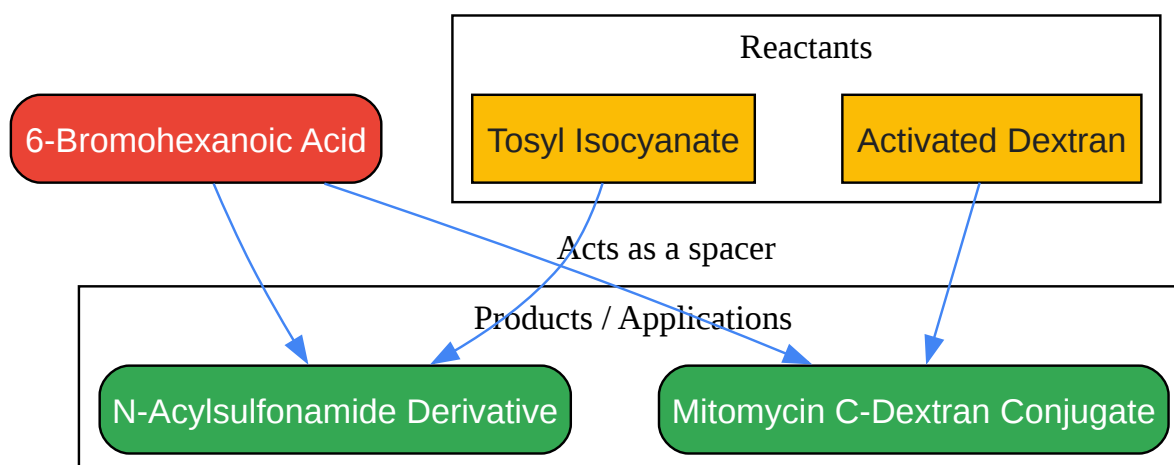
- Equip a 500 mL three-necked flask with a thermometer, a mechanical stirrer, and a gas inlet tube.
- Charge the flask with ϵ -caprolactone (1 mol, 114 g) and n-hexane (200 mL).
- Begin stirring the mixture.
- Introduce a steady stream of dry hydrogen bromide gas (1.1 moles, 89 g) into the solution while monitoring the temperature.
- Maintain the reaction temperature between 20 °C and 30 °C.
- After the complete addition of hydrogen bromide, continue to stir the mixture at this temperature for 6 hours.

- Cool the reaction mixture to a temperature between 0 °C and 10 °C.
 - Stir the cooled mixture for an additional 3 hours to facilitate the crystallization of the product.
 - Collect the resulting solid precipitate by filtration.
 - The isolated solid is **6-bromohexanoic acid**, which typically appears as a pale yellow solid.
- [3]

Applications in Synthesis: Logical Workflow

6-Bromohexanoic acid serves as a crucial intermediate for various synthetic applications. Its bifunctional nature allows it to link different molecular fragments. For instance, it is used in the preparation of N-acylsulfonamides and in the synthesis of drug-polymer conjugates like anionic mitomycin C-dextran.[4][8]

The following diagram illustrates the logical relationship of **6-bromohexanoic acid** as a synthetic intermediate.



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Caption: Role of **6-bromohexanoic acid** as a synthetic intermediate.

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